

Verifying Base Pressure in an NW16 Vacuum System: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NW16

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For researchers, scientists, and drug development professionals working with **NW16** vacuum systems, achieving and verifying the base pressure is critical for process integrity and experimental success. This guide provides a comprehensive comparison of different vacuum pump and gauge combinations, supported by experimental protocols to help users optimize their systems for peak performance.

Section 1: Pumping System Comparison: Reaching the Ultimate Vacuum

The selection of a high vacuum pump in combination with a suitable backing pump is the foundation for achieving the desired base pressure. This section compares the performance of a turbomolecular pump (TMP) paired with either a scroll or a diaphragm backing pump in a typical **NW16** system.

Pump Technology Overview

- **Turbomolecular Pumps (TMPs):** These are kinetic vacuum pumps that use a series of rotating blades to impart momentum to gas molecules, moving them from the high vacuum

side to the fore-vacuum side. They are essential for reaching high and ultra-high vacuum (UHV) ranges.

- **Scroll Pumps:** These are dry positive displacement pumps that use two interleaved spiral-shaped scrolls to trap and compress gases. They are known for their clean, oil-free operation and ability to achieve lower base pressures than diaphragm pumps.[\[1\]](#)
- **Diaphragm Pumps:** These are also dry positive displacement pumps that use a flexible diaphragm to vary the volume of a chamber, drawing gas in and expelling it. While robust and oil-free, they typically have a higher ultimate pressure compared to scroll pumps.[\[1\]](#)

Performance Comparison: Turbopump with Scroll vs. Diaphragm Backing Pump

The choice of backing pump significantly impacts the ultimate pressure achievable by the turbomolecular pump. A lower fore-vacuum pressure allows the TMP to operate more efficiently.

Pump Combination	Typical Base Pressure of Backing Pump	Resulting System Base Pressure (with TMP)	Key Advantages	Key Disadvantages
Turbopump + Scroll Pump	≤ 250 mTorr (0.33 mbar) [1]	Lower ultimate pressure, faster pump-down	Oil-free, lower vibration and noise, gradual failure mode. [1]	Higher initial cost, potential for tip seal wear.
Turbopump + Diaphragm Pump	≥ 1 Torr (1.33 mbar) [1]	Higher ultimate pressure, slower pump-down	Oil-free, lower initial cost.	Higher vibration and noise, potential for sudden failure due to diaphragm rupture. [1]

A typical scroll pump can achieve a base pressure of 250 mTorr or lower, while a comparable diaphragm pump will only reach about 1 Torr or lower.[1] This difference in fore-vacuum pressure directly translates to a better ultimate vacuum when using a scroll pump as a backing pump for a turbomolecular pump.[1]

Section 2: Vacuum Gauge Comparison: Accurate Base Pressure Measurement

Accurate measurement of the base pressure is crucial for verifying system performance. This section compares two common types of high-vacuum gauges: Pirani and cold cathode gauges.

Gauge Technology Overview

- **Pirani Gauges:** These are thermal conductivity gauges that operate by measuring the heat loss from a heated filament to the surrounding gas.[2] The rate of heat loss is dependent on the gas pressure. They are typically used for measuring pressures in the rough to medium vacuum range.
- **Cold Cathode Gauges (Inverted Magnetron):** These are ionization gauges that measure pressure by ionizing gas molecules within electric and magnetic fields and then measuring the resulting ion current.[3] They are suitable for high to ultra-high vacuum measurements.

Performance Comparison: Pirani vs. Cold Cathode Gauges

Gauge Type	Measurement Range	Accuracy	Key Advantages	Key Disadvantages
Pirani Gauge	Atmosphere to 10^{-4} mbar	10-15% of reading	Relatively inexpensive, robust.	Gas-dependent, less accurate at higher vacuum. [3]
Cold Cathode Gauge	10^{-3} to 10^{-9} mbar	30% of reading	Wide measurement range, more rugged than hot filament gauges. [3]	Gas-dependent, less accurate than hot filament gauges, potential for contamination.[2]

For verifying the base pressure in a high vacuum **NW16** system, a cold cathode gauge is the more appropriate choice due to its measurement range. A Pirani gauge is essential for monitoring the initial pump-down and the fore-vacuum pressure. Many modern vacuum systems utilize combination gauges that incorporate both Pirani and cold cathode sensors to cover the entire pressure range.[4]

Section 3: Experimental Protocols for Verifying Base Pressure

This section provides detailed experimental protocols for comparing pump performance, and verifying the effectiveness of a bakeout procedure.

Experiment 1: Comparison of Backing Pumps

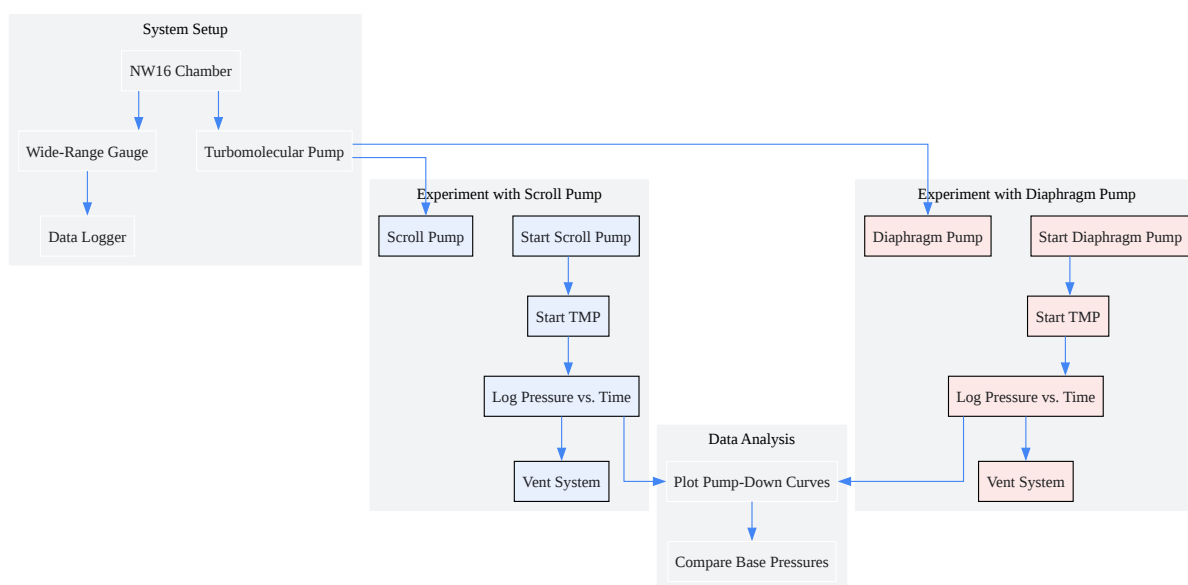
This experiment aims to quantify the difference in base pressure achieved in an **NW16** system using a turbomolecular pump with a scroll pump versus a diaphragm pump as the backing pump.

Methodology:

- System Assembly:

- Assemble a standard **NW16** vacuum chamber.
- Connect a turbomolecular pump to the chamber.
- Initially, connect the scroll pump as the backing pump to the TMP.
- Install a wide-range vacuum gauge (capable of measuring from atmosphere to at least 10^{-8} mbar) on the **NW16** chamber.
- Connect a data logger to the vacuum gauge to record pressure over time.
- Pump-Down with Scroll Pump:
 - Ensure all connections are leak-tight.
 - Start the scroll pump to begin the roughing process.
 - Once the pressure reaches the crossover pressure for the TMP (typically around 10^{-1} to 10^{-2} mbar), start the turbomolecular pump.
 - Record the pressure as a function of time until the base pressure is reached (i.e., the pressure stabilizes).
 - After reaching the base pressure, vent the system to atmospheric pressure with a dry, inert gas like nitrogen.
- Pump-Down with Diaphragm Pump:
 - Safely disconnect the scroll pump and connect the diaphragm pump as the backing pump to the TMP.
 - Repeat the pump-down procedure as described in step 2.
 - Record the pressure as a function of time until the base pressure is reached.
- Data Analysis:
 - Plot the pump-down curves (pressure vs. time) for both backing pump configurations on the same graph for direct comparison.

- Compare the ultimate base pressure achieved with each backing pump.



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Workflow for Backing Pump Comparison

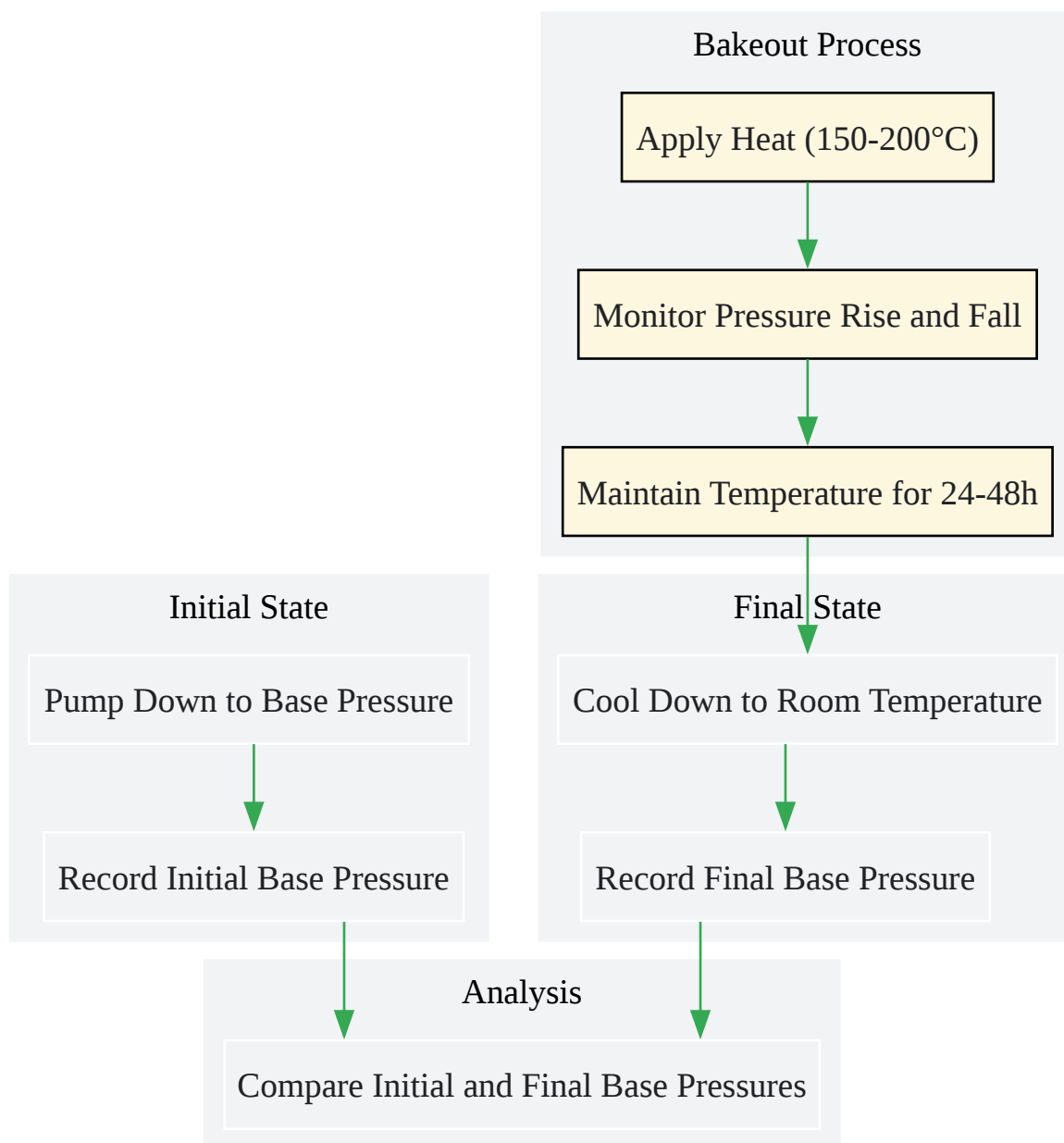
Experiment 2: Verifying the Effectiveness of a System Bakeout

This experiment demonstrates the impact of a system bakeout on the ultimate base pressure. A bakeout is a process of heating the vacuum chamber and components to accelerate the outgassing of adsorbed molecules, primarily water vapor.[5]

Methodology:

- Initial Pump-Down:
 - Using the optimal pump configuration determined in Experiment 1 (turbopump + scroll pump), pump down the **NW16** system to its base pressure without baking.
 - Record the ultimate pressure achieved.
- Bakeout Procedure:
 - Wrap the **NW16** chamber with heating tapes or place it inside a bakeout oven.
 - Attach thermocouples to monitor the chamber temperature.
 - While the system is pumping, slowly increase the temperature of the chamber to 150-200°C.[6] The pressure inside the chamber will initially rise as molecules are desorbed from the surfaces.[5]
 - Maintain the bakeout temperature for 24-48 hours, or until the pressure begins to decrease and stabilize at a new, lower level.[5]
- Cooldown and Final Pressure Measurement:
 - Turn off the heating tapes/oven and allow the system to cool down to room temperature while still under vacuum.
 - Once the system has cooled, record the new ultimate base pressure.
- Data Analysis:

- Compare the base pressure achieved before and after the bakeout procedure.

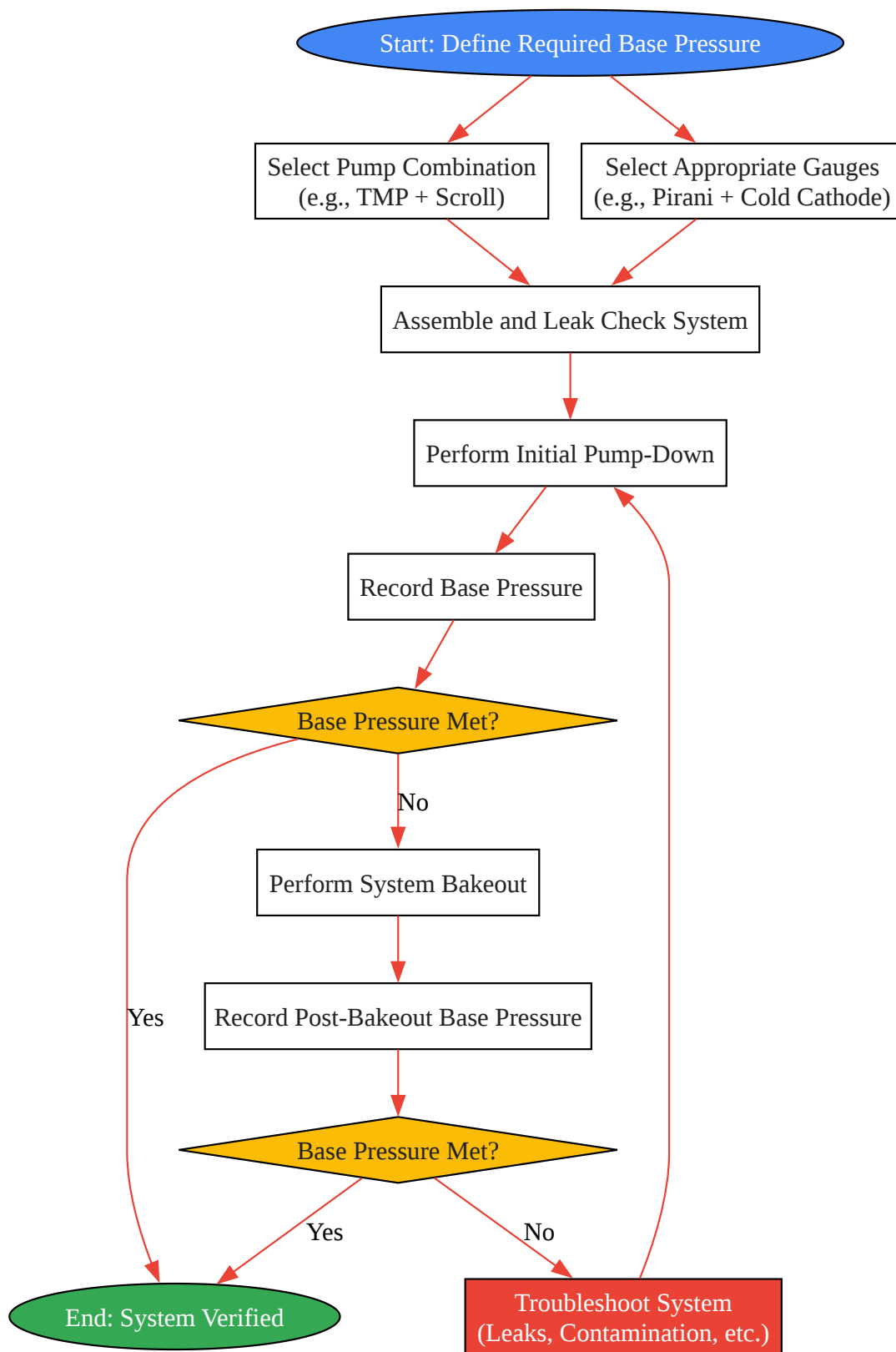


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Workflow for System Bakeout Verification

Section 4: Logical Framework for Base Pressure Verification

The process of verifying the base pressure in an **NW16** vacuum system can be summarized in a logical workflow that guides the user from initial setup to final analysis.



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Logical Workflow for Base Pressure Verification

By following this guide, researchers, scientists, and drug development professionals can systematically evaluate and optimize their **NW16** vacuum systems to reliably achieve and verify the required base pressure for their applications.

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